

# Nlrp3-IN-28: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Nlrp3-IN-28*

Cat. No.: *B15610056*

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## An In-depth Technical Guide on the NLRP3 Inhibitor Nlrp3-IN-28

Introduction: The NOD-like receptor protein 3 (NLRP3) inflammasome is a critical component of the innate immune system, playing a pivotal role in the inflammatory response to a wide range of danger signals. Dysregulation of the NLRP3 inflammasome is implicated in a host of inflammatory and autoimmune diseases. **Nlrp3-IN-28** is a potent and selective small molecule inhibitor of the NLRP3 inflammasome, offering a promising therapeutic avenue for these conditions. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Nlrp3-IN-28**, along with detailed experimental protocols for its characterization.

## Chemical Structure and Physicochemical Properties

**Nlrp3-IN-28**, also known as compound N77, is a novel pyroptosis inhibitor. Its chemical and physical properties are summarized in the table below.<sup>[1]</sup>

Property	Value
IUPAC Name	5-(1-methyl-5-(4-(trifluoromethyl)-2-hydroxyphenyl)-1H-pyrazol-3-yl)-1,3,4-oxathiazol-2-one
SMILES	<chem>O=S(C1=NN=C(C2=C(O)C=C(C(F)(F)F)C=C2)C=C1)(C)=O</chem> <a href="#">[1]</a>
Molecular Formula	C12H9F3N2O3S <a href="#">[1]</a>
Molecular Weight	318.27 g/mol <a href="#">[1]</a>
CAS Number	2922814-80-8 <a href="#">[1]</a>

## Pharmacological Properties

**Nlrp3-IN-28** is a potent inhibitor of NLRP3-mediated pyroptosis. The key pharmacological data is presented in the table below.

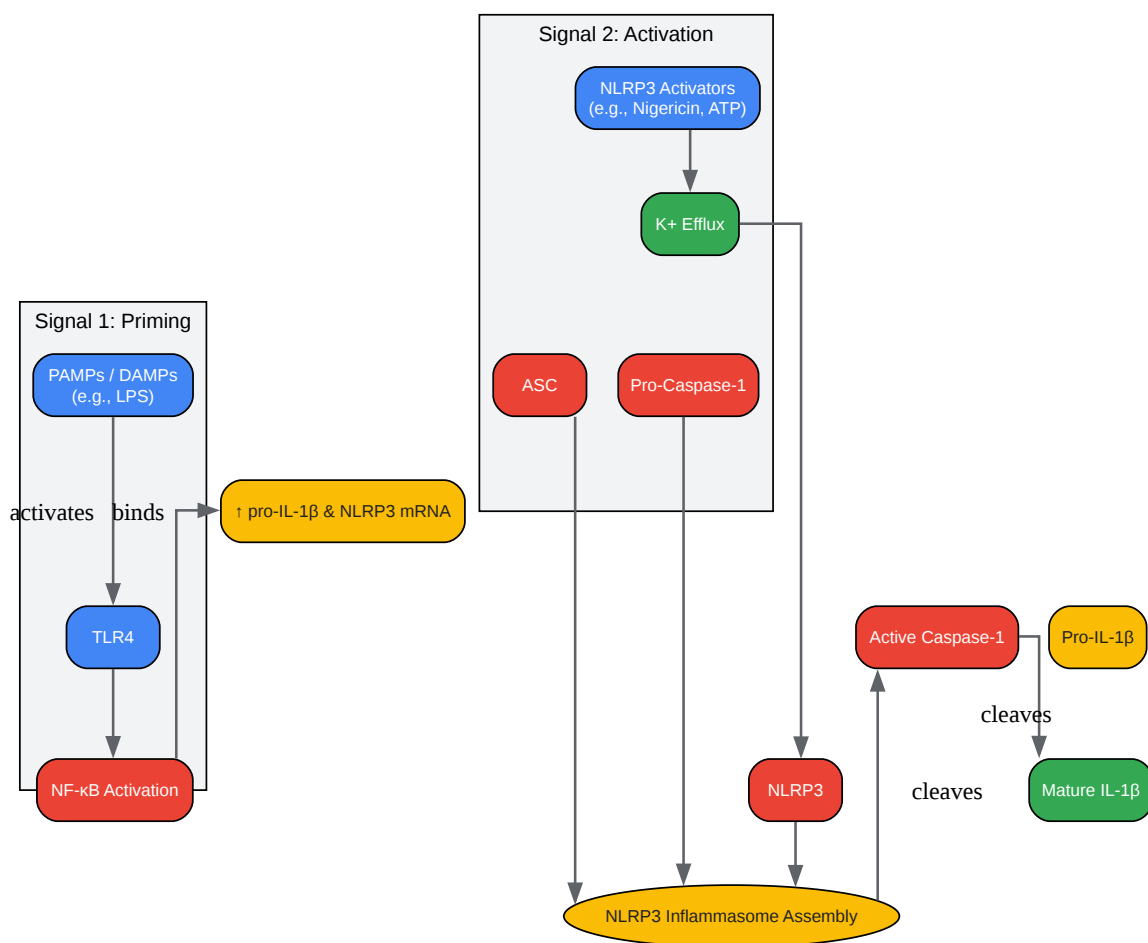
Parameter	Value	Species/Cell Line	Assay Conditions
EC50 (Pyroptosis Inhibition)	0.07 $\mu$ M	Not specified	Nigericin-induced pyroptosis <a href="#">[1]</a>

## Mechanism of Action

**Nlrp3-IN-28** is reported to act as a pyroptosis inhibitor by modulating glutathionylation to suppress the NLRP3-related signal pathway.[\[1\]](#) The precise mechanism likely involves the regulation of protein S-glutathionylation, a reversible post-translational modification that plays a role in cellular redox signaling and can influence the activation of the NLRP3 inflammasome.

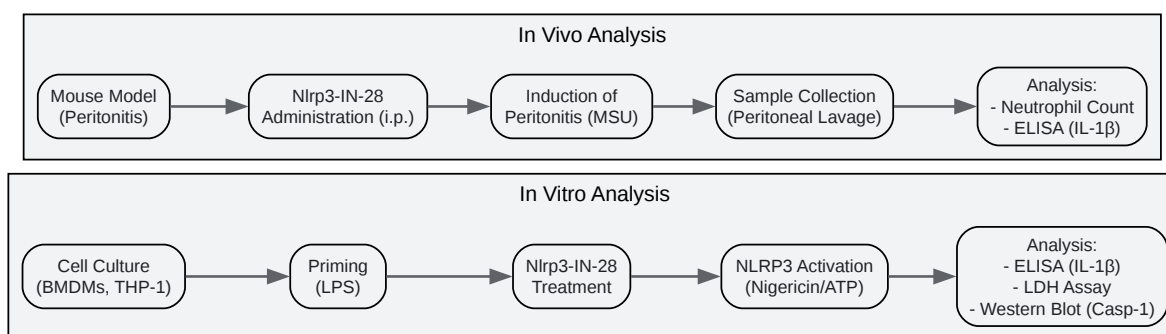
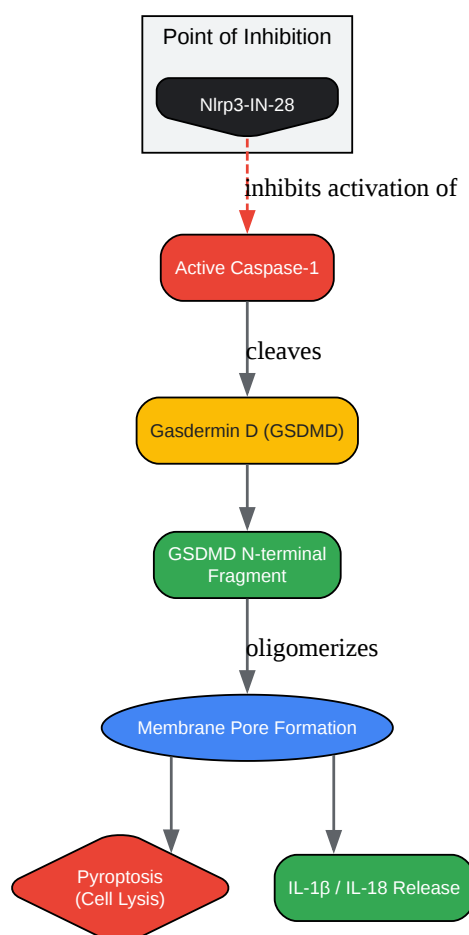
## Signaling Pathways

The activation of the NLRP3 inflammasome and subsequent pyroptosis is a multi-step process. Below are diagrams illustrating the canonical NLRP3 inflammasome activation pathway and the pyroptosis signaling pathway, highlighting the potential point of intervention for **Nlrp3-IN-28**.



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Caption: Canonical NLRP3 Inflammasome Activation Pathway.



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## References

- 1. researchgate.net [researchgate.net]
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